

# CAS number and molecular weight of Pyrrole-2,3,4,5-d4

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## Compound of Interest

Compound Name: Pyrrole-2,3,4,5-d4

Cat. No.: B579794

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## Technical Guide: Pyrrole-2,3,4,5-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Pyrrole-2,3,4,5-d4**, a deuterated isotopologue of pyrrole. It is intended to serve as a valuable resource for professionals in research and drug development who utilize isotopically labeled compounds. This document outlines its chemical properties, synthesis, and applications, with a focus on its role as a research tool.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **Pyrrole-2,3,4,5-d4**.

Property	Value
CAS Number	17767-94-1
Molecular Weight	71.11
Synonym(s)	Divinylenimine
Isotopic Enrichment	98 atom % D
Molecular Formula	C <sub>4</sub> HD <sub>4</sub> N
Appearance	Colorless to light yellow liquid
Storage Conditions	Store refrigerated

## Synthesis and Experimental Protocols

The synthesis of **Pyrrole-2,3,4,5-d<sub>4</sub>** involves the substitution of hydrogen atoms with deuterium atoms on the pyrrole ring. A common method for achieving this is through a base-catalyzed hydrogen isotope exchange.

### General Protocol for Deuteration of Pyrrole:

A general method for the preparation of deuterated five-membered heterocyclic compounds like pyrrole involves a base-catalyzed proton exchange with deuterium oxide (D<sub>2</sub>O).[1] This reaction is typically performed at elevated temperatures (above 423 K) in a closed system to facilitate the exchange of all four carbon-bound hydrogen atoms of the pyrrole ring with deuterium.[1] The progress and completeness of the deuteration can be monitored using analytical techniques such as mass spectrometry and <sup>1</sup>H NMR spectrometry to confirm the incorporation and distribution of deuterium within the molecule.[1]

While various methods exist for the synthesis of the pyrrole ring itself, such as the Paal-Knorr synthesis, Hantzsch pyrrole synthesis, and Van Leusen reaction, the key step for producing **Pyrrole-2,3,4,5-d<sub>4</sub>** is the subsequent or concurrent isotope exchange.[2][3][4] The Paal-Knorr synthesis, for instance, involves the condensation of a 1,4-dicarbonyl compound with ammonia or a primary amine.[4]

## Applications in Research and Drug Development

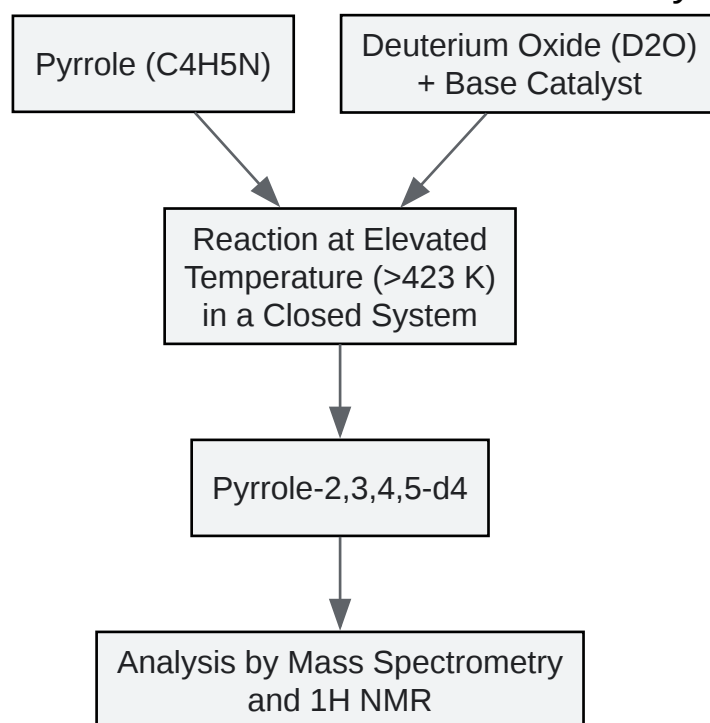
**Pyrrole-2,3,4,5-d4** is a useful isotopically labeled compound for research.[2] Its primary application lies in its use as an internal standard or tracer in analytical studies, particularly in mass spectrometry and Nuclear Magnetic Resonance (NMR) spectroscopy. The predictable mass shift due to deuterium incorporation allows for precise quantification and identification of its non-deuterated counterpart in complex biological matrices.

In drug development, deuterated compounds are used in metabolic studies to track the fate of a drug molecule. The carbon-deuterium bond is stronger than the carbon-hydrogen bond, which can sometimes alter the rate of metabolism (a phenomenon known as the kinetic isotope effect). This property can be exploited to develop drugs with improved pharmacokinetic profiles.

## Visualizations

The following diagrams illustrate the general workflow for the synthesis of deuterated pyrrole and the concept of isotopic labeling in research.

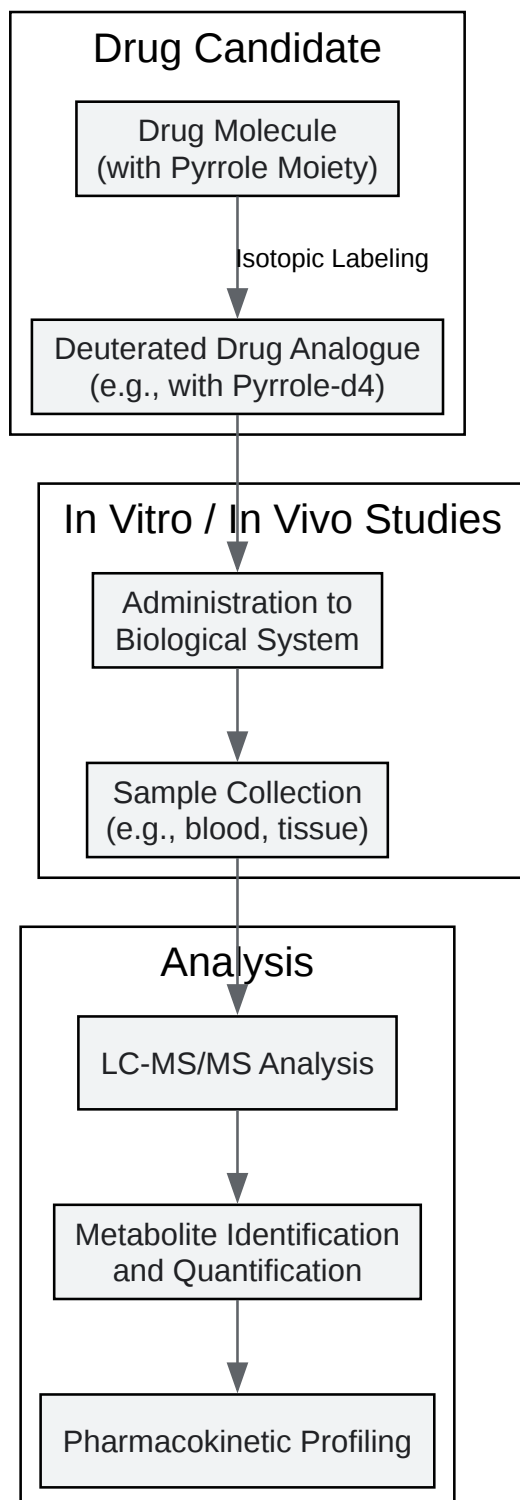
### General Workflow for Deuteration of Pyrrole



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A general workflow for the synthesis of deuterated pyrrole.

## Isotopic Labeling in Drug Development Research

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## References

- 1. Preparation of deuterated heterocyclic five-membered ring compounds (furan, thiophene, pyrrole, and derivatives) by base-catalyzed hydrogen isotope exchange with deuterium oxide (Journal Article) | ETDEWEB [osti.gov]
- 2. Pyrrole - Wikipedia [en.wikipedia.org]
- 3. Pyrrole synthesis [organic-chemistry.org]
- 4. Paal-Knorr Pyrrole Synthesis [organic-chemistry.org]
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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)